

N-benzylpyridin-4-amine safety and handling precautions

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Compound of Interest

Compound Name: *N*-benzylpyridin-4-amine

Cat. No.: B083149

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An In-depth Technical Guide to the Safety and Handling of **N-benzylpyridin-4-amine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **N-benzylpyridin-4-amine** (CAS RN: 13556-71-3). The following sections detail the physical and chemical properties, hazard identification, handling and storage procedures, emergency response protocols, and disposal considerations for this compound. This document is intended for use by trained professionals in a laboratory or research setting.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **N-benzylpyridin-4-amine** is provided below.

Property	Value	Reference
CAS Number	13556-71-3	[1] [2]
Molecular Formula	C12H12N2	[2]
Molecular Weight	184.24 g/mol	[2]
Physical Form	Powder	[1]
Storage Temperature	Room Temperature	[1]
Purity	≥98%	[2]

Hazard Identification and Toxicological Data

N-benzylpyridin-4-amine is classified as a hazardous substance. The primary hazards are related to ingestion, skin contact, and eye contact.

Signal Word: Warning[\[1\]](#)

Hazard Statements:[\[1\]](#)

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:[\[1\]](#)

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.

- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P312: Call a poison center or doctor if you feel unwell.
- P330: Rinse mouth.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

While specific toxicological data for **N-benzylpyridin-4-amine** is not readily available, data for the related compound 4-Benzylpyridine is provided for reference.

Test	Species	Route	Value	Reference
LC50	Danio rerio (zebra fish)	-	11.6 mg/l (96 h)	[3]
LC50	Daphnia magna (Water flea)	-	> 100 mg/l (48 h)	[3]
ErC50	Pseudokirchnerie lla subcapitata	-	4.22 mg/l (72 h)	[3]
IC50	Tetrahymena pyriformis	-	527.09 mg/l (60 h)	[3]

Experimental Protocols

Detailed experimental protocols for determining the toxicity of chemical substances are outlined in the OECD Guidelines for the Testing of Chemicals. For instance, the acute oral toxicity is referenced as OECD Test Guideline 203.[3] These standardized methods ensure the reliability and comparability of data.

Safe Handling and Storage

Handling:

- Work under a fume hood.[3]
- Do not inhale the substance.[3]
- Avoid contact with skin, eyes, and personal clothing.[4]
- Wash hands thoroughly after handling.[3][4]
- Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[3][4]
- Use only in a well-ventilated area.[3][4]

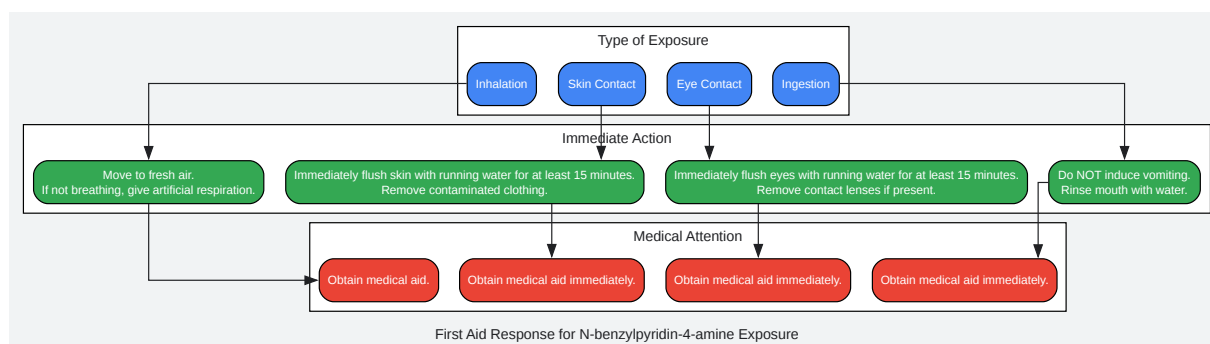
Storage:

- Keep the container tightly closed.[3][5]
- Store in a dry and well-ventilated place.[3]
- Keep in a secure area accessible only to authorized personnel.[3]
- Incompatible materials include strong oxidizing agents and strong acids.[5]

Emergency Procedures

First Aid Measures

The following diagram outlines the initial response to various types of exposure.



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Caption: First aid procedures for different exposure routes.

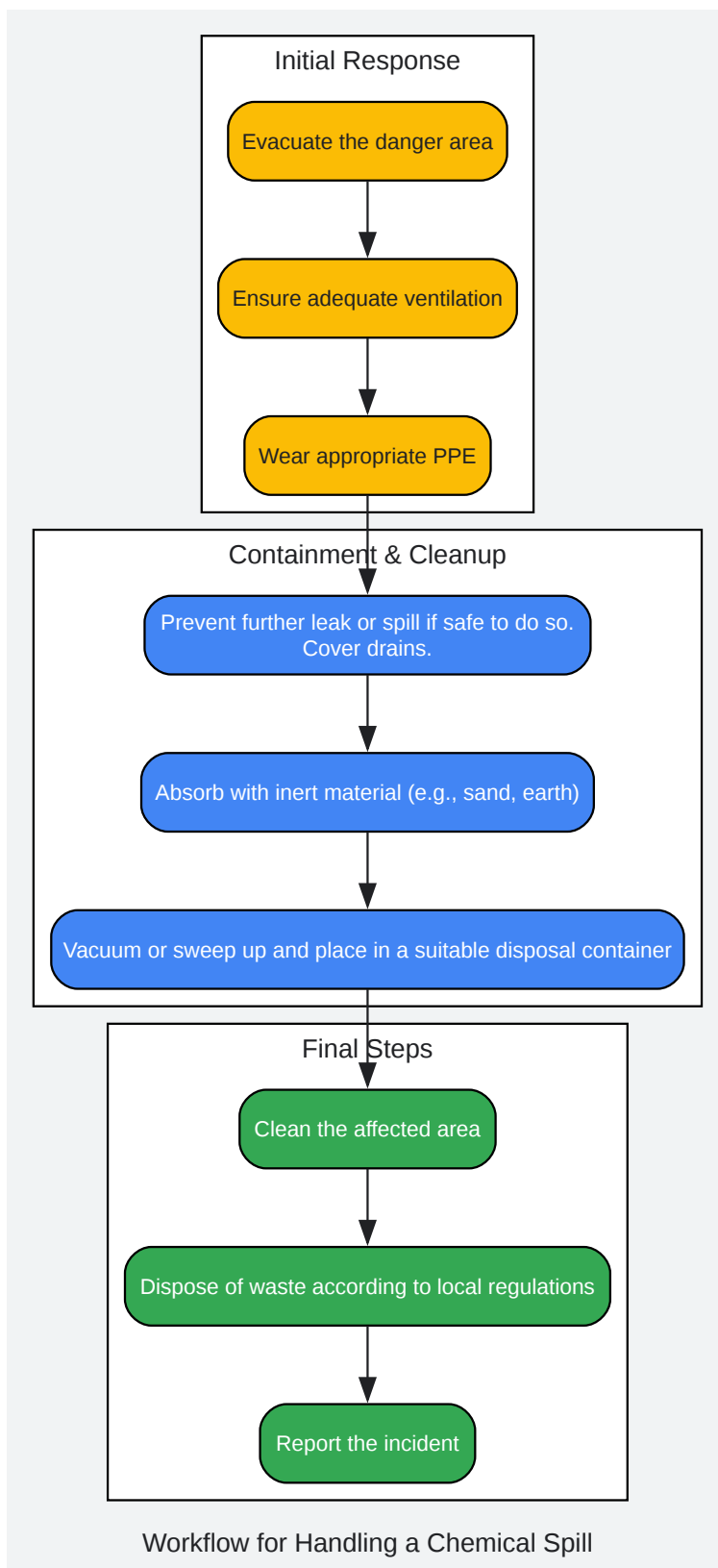
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or chemical foam.[4][5]

- Specific Hazards: Hazardous decomposition products include carbon oxides and nitrogen oxides.[\[4\]](#)[\[5\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[\[5\]](#)[\[6\]](#)

Accidental Release Measures

The following workflow details the appropriate response to a chemical spill.



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Caption: A logical workflow for responding to a chemical spill.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[4][5]
- Skin Protection: Wear protective gloves and clothing to prevent skin exposure.[4][5]
Immediately change contaminated clothing.[3]
- Respiratory Protection: Use only in a well-ventilated area. If dust is generated, a respirator may be required.[3][4]

Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations.[3] Do not allow the product to enter drains, other waterways, or soil.[4] Leave chemicals in their original containers and do not mix with other waste.[3]

This technical guide is intended to provide a comprehensive overview of the safety and handling precautions for **N-benzylpyridin-4-amine**. Always consult the most current Safety Data Sheet (SDS) for this compound and adhere to all institutional and regulatory guidelines.

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